Technical Guide: Environmental Sources, Fate, and Toxicological Profiling of BDE-118

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Compound of Interest	
Compound Name:	*2,3,3',5,5'-Pentabromodiphenyl ether*
CAS No.:	*446254-74-6*
Cat. No.:	*B1432782*

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Executive Summary & Chemical Identity

BDE-118 (2,3',4,4',5-Pentabromodiphenyl ether) represents a critical intersection between environmental persistence and specific receptor-mediated toxicity.[1] Unlike the more abundant congeners (BDE-47, BDE-99), BDE-118 possesses a mono-ortho substitution pattern.[1] This structural feature allows the molecule to assume a coplanar conformation, mimicking 2,3,7,8-TCDD (dioxin) and enabling high-affinity binding to the Aryl Hydrocarbon Receptor (AhR).[1]

For drug development and toxicology professionals, BDE-118 is not merely a pollutant; it is a model compound for studying endocrine disruption via thyroid hormone mimicry and AhR-mediated metabolic activation.

Physicochemical Profile

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Parameter	Value	Relevance
IUPAC Name	2,3',4,4',5-Pentabromodiphenyl ether	Unique mono-ortho structure
Molecular Formula	$C_{12}H_5Br_5O$	High halogenation = Lipophilicity
Log Kow	~6.8 - 7.2	High bioaccumulation potential
Vapor Pressure	2.5 x 10^{-5} Pa (25°C)	Semi-volatile; prone to Long-Range Transport (LRT)
Commercial Source	Penta-BDE (DE-71), Octa-BDE	Legacy contaminant in foams/plastics

Environmental Sources & Release Vectors

BDE-118 was never manufactured as a single compound but exists as a component of commercial mixtures. Understanding its source apportionment is critical for environmental forensics.

Primary Vectors

- Legacy Commercial Mixtures:
  - DE-71 (Technical Penta-BDE): BDE-118 constitutes approximately 0.1–1.0% of this mixture. While lower than BDE-47/99, its toxicity equivalence factor (TEF) elevates its significance.[1]
  - Technical Octa-BDE: Trace amounts present.
- E-Waste Recycling: Unregulated thermal processing of plastics releases BDE-118 via volatilization and particulate attachment.
- Wastewater Treatment Plants (WWTP): Partitioning into biosolids (sludge) due to high

  , leading to soil contamination upon land application.

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Environmental Fate: Transport & Degradation

The fate of BDE-118 is governed by a competition between physical transport (LRT) and degradation (photolytic/microbial).

Abiotic Degradation (Photolysis)

In atmospheric and aqueous phases, UV radiation drives reductive debromination. The C-Br bond energy is lower than C-H or C-C, making it susceptible to homolytic cleavage.

- Mechanism: Stepwise loss of bromine atoms.
- Pathway: BDE-118 (Penta)

  BDE-75 / BDE-66 (Tetra)

  BDE-47.
- Kinetics: Photolytic half-lives vary from hours (direct sunlight, solvent) to months (sediment/water column).

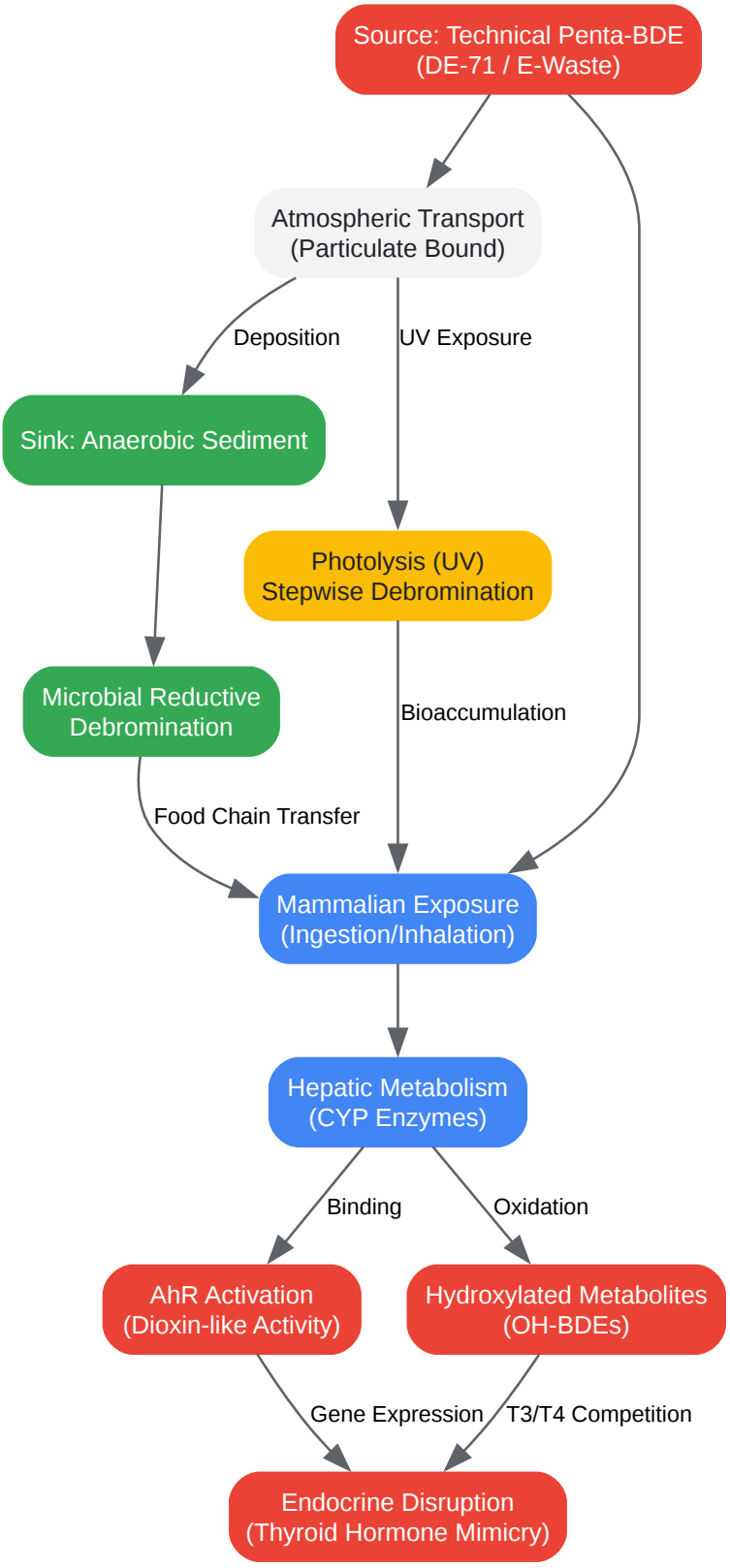
Biotic Degradation (Anaerobic)

In anoxic sediments, organohalide-respiring bacteria (e.g., Dehalococcoides, Sulfurospirillum) utilize BDE-118 as an electron acceptor.[1]

- Process: Organohalide Respiration.
- Significance: This process often increases toxicity by converting higher brominated congeners (like Octa/Deca-BDEs) into BDE-118 before further degrading it to BDE-47.

Visualization: Environmental & Metabolic Fate

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Caption: Integrated fate map showing abiotic transport, microbial degradation, and the specific pharmacological pathways (AhR/OH-BDE) leading to toxicity.

Toxicological Mechanisms: The Drug Development Angle

For researchers in pharmacology, BDE-118 serves as a reference toxicant for Polyhalogenated Aromatic Hydrocarbons (PHAHs).

AhR Receptor Agonism

Unlike ortho-substituted congeners (e.g., BDE-47) which are sterically hindered, BDE-118 can rotate to a planar configuration.[1]

- Mechanism: BDE-118 binds the cytosolic Aryl Hydrocarbon Receptor (AhR).
- Translocation: The Ligand-AhR complex moves to the nucleus, dimerizes with ARNT, and binds Xenobiotic Response Elements (XRE).
- Outcome: Induction of CYP1A1 and CYP1B1 enzymes. This mimics the mechanism of action of Dioxin (TCDD), albeit with lower potency.

Thyroid Hormone Disruption

Metabolic activation by CYP enzymes converts BDE-118 into Hydroxylated PBDEs (OH-PBDEs).

- Structural Homology: OH-BDE-118 is structurally analogous to Thyroxine (T4).
- Competitive Inhibition: It competes for binding sites on Transthyretin (TTR), displacing natural T4 and altering thyroid homeostasis.[1]

Analytical Protocol: Determination in Biological Matrices

Objective: Quantify BDE-118 at pg/g levels while separating it from interfering congeners.
Standard: Isotope Dilution High-Resolution Gas Chromatography/Mass Spectrometry (ID-

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HRGC/HRMS).

Protocol Workflow

Step	Procedure	Rationale
1. Spiking	Add C_{12}-BDE-118 internal standard to sample before extraction.	Corrects for losses during extraction and matrix effects.
2. Extraction	Soxhlet Extraction (Solids): Toluene/Acetone (16h). LLE (Liquids): Hexane/DCM.	Exhaustive extraction of lipophilic compounds.
3. Lipid Removal	Acidified Silica Gel column (44% H_2SO_4 w/w).	Lipids co-extract and ruin GC columns/source; acid hydrolyzes lipids.
4. Fractionation	Activated Florisil or Alumina column.	Separates PBDEs from more polar interferences.
5. Sulfur Cleanup	Activated Copper granules.	Elemental sulfur interferes with MS detection.
6. Analysis	GC-HRMS (EI mode, SIM) or GC-MS (NCI mode).	NCI (Methane) offers higher sensitivity for brominated compounds; HRMS offers specificity.

Analytical Workflow Diagram



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Caption: Step-by-step Isotope Dilution Mass Spectrometry (IDMS) workflow for precise BDE-118 quantification.

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